

A Comparative Guide to the Efficacy of NOR116 in Polyolefin Grades

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Compound of Interest

Compound Name: NOR116

Cat. No.: B1143032

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This guide provides a comprehensive comparison of **NOR116**, a halogen-free flame retardant, with other alternatives in various polyolefin grades. The information is intended for researchers, scientists, and professionals in drug development and material science, offering objective performance data and detailed experimental methodologies.

NOR116: An Overview

NOR116, commercially known as Flamestab® NOR 116, is a monomeric N-alkoxy hindered amine (NOR HAS) that functions as a versatile additive for polyolefins.^{[1][2][3]} It serves as both a halogen-free flame retardant and a UV stabilizer, effective at low concentrations.^{[1][2][4]} Its chemical structure is based on a triazine derivative.^[1]

Comparison with Alternative Flame Retardants

The selection of a flame retardant for polyolefins depends on various factors including the specific polymer grade, processing conditions, and desired performance characteristics.

NOR116 offers a unique combination of flame retardancy and UV stability. A comparison with other common flame retardants is presented below.

Table 1: Comparison of **NOR116** with Alternative Flame Retardants

Feature	NOR116 (NORHALS)	Ammonium Polyphosphate (APP)	Magnesium Hydroxide (MDH)	Decabromodiphenyl Ether (DecaBDE)
Flame Retardant Type	Halogen-Free (Nitrogen-based)	Halogen-Free (Phosphorus-based)	Halogen-Free (Inorganic)	Halogenated (Brominated)
Primary Mechanism	Radical scavenging in the gas phase	Forms a protective char layer (intumescent)[5][6]	Endothermic decomposition, releases water vapor[7][8]	Radical scavenging in the gas phase
Key Advantages	Effective at low concentrations, dual function (FR & UV stabilizer), good polymer compatibility.[1][4]	High efficiency in intumescent systems, low smoke toxicity.[5]	Low cost, smoke suppressant.[8]	High flame retardancy efficiency.[9]
Key Disadvantages	Limited standalone data across all polyolefin grades.	Can be hygroscopic, may require higher loading levels than NOR116.	Requires very high loading levels (often >50%), which can negatively impact mechanical properties.[7]	Environmental and health concerns, bioaccumulative, releases toxic byproducts upon combustion.[10][11]
Typical Loading Level	0.5 - 2.0%[3][4]	10 - 30% (in intumescent systems)	40 - 70%[7]	10 - 15%
Polyolefin Compatibility	Excellent[1][2]	Good, often used in combination with other synergists.[5][12]	Fair, high loading can be challenging.	Good

Efficacy of NOR116 in Different Polyolefin Grades

Direct, side-by-side comparative data for the efficacy of **NOR116** as a standalone additive across a wide range of polyolefin grades is limited in publicly available literature. However, existing data provides insights into its performance in specific applications.

Polypropylene (PP)

NOR116 has been shown to be an effective flame retardant in polypropylene, particularly in fibers and nonwovens.

Table 2: Flame Retardancy of **NOR116** in Polypropylene Nonwovens

Property	Test Method	Result	Loading Level
UL 94 Rating	Vertical Burn Test	VTM-2	1%
Limiting Oxygen Index (LOI)	ASTM D2863	24.2%	1%

Source: Data derived from BASF technical documentation.[\[4\]](#)[\[13\]](#)

Polyethylene (PE)

Data for **NOR116** as a standalone flame retardant in various polyethylene grades is less specific. One study investigated a formulation of a triazine derivative (similar to **NOR116**) and ammonium polyphosphate (APP) in Low-Density Polyethylene (LDPE) and Linear Low-Density Polyethylene (LLDPE). While this doesn't isolate the effect of **NOR116**, it demonstrates its utility in polyethylene systems. For instance, a formulation containing a triazine derivative and APP in LDPE achieved a UL 94 V0 rating.[\[12\]](#)

A presentation by BASF indicates that 1% of Flamestab® NOR® 116 in a 200 µm LLDPE film achieves a B2 rating according to the DIN 4102 standard.[\[4\]](#)

Due to the lack of comprehensive, direct comparative studies, it is recommended that researchers conduct their own evaluations to determine the optimal loading and performance of **NOR116** in their specific polyolefin grade and application.

Experimental Protocols

Detailed methodologies for the key flammability tests cited in this guide are provided below.

UL 94 Vertical Burn Test

Objective: To determine the flammability classification of a plastic material.

Apparatus:

- Test chamber
- Bunsen burner with a 10 mm diameter barrel
- Specimen holder
- Timing device
- Surgical cotton

Procedure:

- Specimen Preparation: A rectangular specimen (typically 125 mm x 13 mm) is conditioned at a specified temperature and humidity.
- Test Setup: The specimen is clamped vertically from its top. A layer of dry surgical cotton is placed 300 mm below the specimen.
- Flame Application: A 20 mm high blue flame is applied to the center of the bottom edge of the specimen for 10 seconds.
- First Afterflame Time (t1): The duration for which the specimen continues to flame after the first flame application is recorded.
- Second Flame Application: Immediately after the flaming of the specimen ceases, the flame is reapplied for another 10 seconds.
- Second Afterflame Time (t2) and Afterglow Time (t3): The duration of flaming and glowing after the second flame application are recorded.

- Dripping: It is observed whether any dripping particles ignite the cotton below.
- Classification: The material is classified as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether dripping particles ignite the cotton.

Table 3: UL 94 Vertical Burn Classifications

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens (t1 + t2)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Dripping particles that ignite cotton	No	No	Yes
Afterglow to the holding clamp	No	No	No

Limiting Oxygen Index (LOI) Test (ASTM D2863)

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Apparatus:

- Heat-resistant glass test column
- Specimen holder

- Gas mixture control system (oxygen and nitrogen)
- Flow measurement and control devices
- Ignition source

Procedure:

- Specimen Preparation: A specimen of specified dimensions is prepared and conditioned.
- Test Setup: The specimen is mounted vertically in the center of the glass column.
- Gas Flow: A mixture of oxygen and nitrogen is introduced into the bottom of the column and flows upwards. The initial oxygen concentration is set based on the expected LOI of the material.
- Ignition: The top edge of the specimen is ignited with a flame.
- Observation: The burning behavior of the specimen is observed. The test is considered a "pass" if the flame self-extinguishes before a certain amount of the specimen is consumed or within a specific time after ignition. It is a "fail" if the specimen burns beyond these limits.
- Oxygen Concentration Adjustment: The oxygen concentration is adjusted, and the test is repeated with a new specimen until the minimum concentration required to sustain combustion is determined. This is the LOI value.

Cone Calorimetry (ISO 5660-1)

Objective: To measure the heat release rate and other flammability characteristics of a material when exposed to a controlled level of radiant heat.

Apparatus:

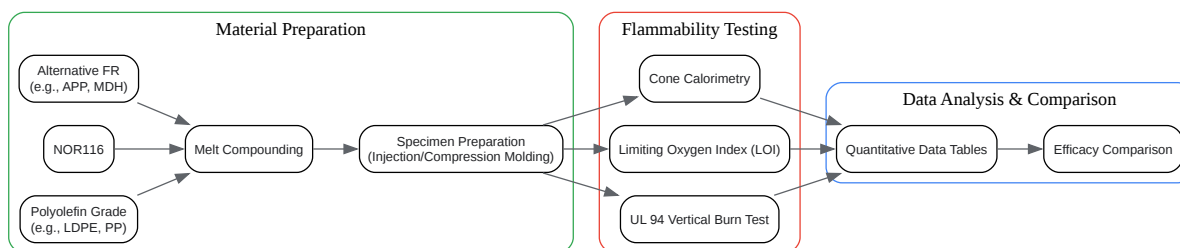
- Conical radiant heater
- Specimen holder and load cell
- Spark igniter

- Exhaust system with gas analysis (oxygen, carbon monoxide, carbon dioxide)
- Smoke density measurement system (laser)

Procedure:

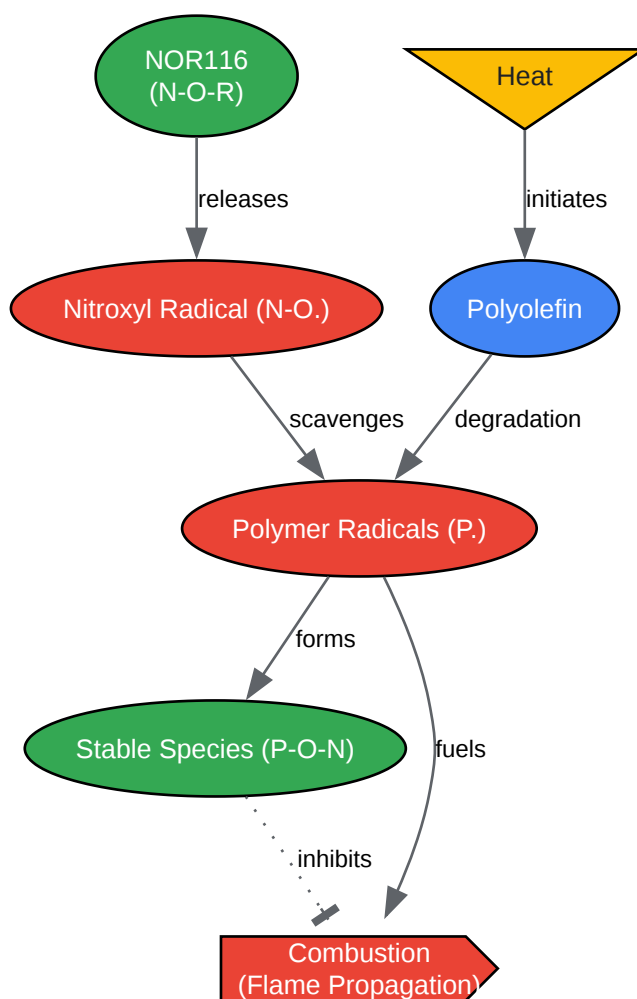
- Specimen Preparation: A square specimen (typically 100 mm x 100 mm) is wrapped in aluminum foil, leaving the top surface exposed, and placed in the specimen holder.
- Test Setup: The specimen is placed on a load cell under the conical heater, which is set to a specific heat flux (e.g., 35 or 50 kW/m²).
- Ignition: The spark igniter is positioned above the specimen to ignite the combustible gases that are evolved as the material heats up. The time to ignition is recorded.
- Data Collection: Throughout the test, the following parameters are continuously measured:
 - Heat Release Rate (HRR), particularly the peak HRR (pHRR)
 - Mass loss rate
 - Smoke production rate
 - Concentrations of oxygen, carbon monoxide, and carbon dioxide in the exhaust gas.
- Test Termination: The test is typically continued until flaming ceases and the mass loss rate becomes negligible.

Visualizations



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Figure 1. Experimental workflow for comparing flame retardant efficacy.



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